

# 3-Chlorobutanal CAS number and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chlorobutanal

Cat. No.: B14413697

[Get Quote](#)

## 3-Chlorobutanal: A Technical Overview

IUPAC Name: **3-chlorobutanal**<sup>[1]</sup> CAS Number: 81608-88-0<sup>[1][2]</sup>

This technical guide provides a summary of the available information for **3-Chlorobutanal**, geared towards researchers, scientists, and professionals in drug development. It should be noted that while basic chemical properties are available, in-depth experimental data, detailed protocols, and biological activity information are not readily found in publicly accessible literature.

## Chemical and Physical Properties

A summary of computed physical and chemical properties for **3-Chlorobutanal** is presented below. These values are typically predicted through computational models.

Property	Value	Source
Molecular Formula	C4H7ClO	[1][2][3]
Molecular Weight	106.55 g/mol	[1][3][4]
XLogP3	0.7	[1][2]
Hydrogen Bond Donor Count	0	[1][2]
Hydrogen Bond Acceptor Count	1	[1][2]
Rotatable Bond Count	2	[1][2]
Exact Mass	106.0185425 Da	[1][2]
Topological Polar Surface Area	17.1 Å <sup>2</sup>	[1]
Heavy Atom Count	6	[1][2]
Complexity	44.8	[1][2]

## Synthesis and Experimental Data

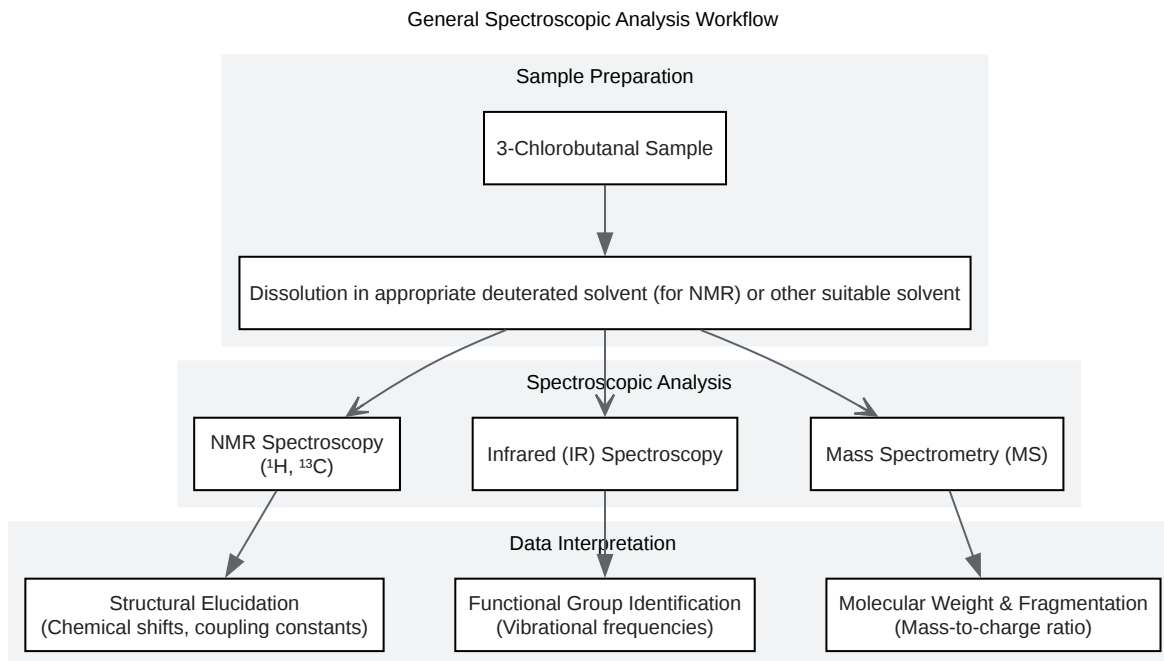
### Synthesis

Detailed experimental protocols for the synthesis of **3-Chlorobutanal** are not extensively documented in the available literature. One source suggests a potential synthesis route involving hydrogen chloride, formaldehyde, and 2-chloropropene, but a detailed methodology is not provided.[2]

### Spectroscopic Data

Experimentally determined spectroscopic data (NMR, IR, Mass Spectrometry) for **3-Chlorobutanal** is not readily available in public databases. While predicted data for related compounds like 3-Chlorobutanamide exists, it is not directly transferable to **3-Chlorobutanal**. [5] For accurate characterization, experimental analysis would be required.

The general workflow for acquiring such data would follow standard analytical chemistry procedures.



[Click to download full resolution via product page](#)

General workflow for spectroscopic analysis.

## Reactivity and Potential Applications

The reactivity of **3-Chlorobutanal** can be inferred from its structure, which contains a reactive aldehyde functional group and a chlorine atom. The aldehyde can participate in reactions such as oxidation, reduction, and nucleophilic addition. The chloro- group can act as a leaving group in nucleophilic substitution reactions. However, specific studies detailing the reactivity and applications of **3-Chlorobutanal** are limited.

## Biological Activity and Signaling Pathways

There is no information available in the searched literature regarding the biological activity of **3-Chlorobutanal** or its interaction with any signaling pathways.

## Important Distinction: 3-Chlorobutanal vs. Chlorobutanol

It is critical to distinguish **3-Chlorobutanal** from a similarly named compound, Chlorobutanol (1,1,1-trichloro-2-methyl-2-propanol, CAS No. 57-15-8).[6] Chlorobutanol is a well-documented preservative, sedative, and local anesthetic with a different chemical structure and distinct physical and biological properties.[6][7] Much of the readily available literature, including detailed synthesis protocols and biological effects, pertains to Chlorobutanol and should not be confused with **3-Chlorobutanal**. [6][8][9][10]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Chlorobutanal | C<sub>4</sub>H<sub>7</sub>ClO | CID 12923956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chlorobutanal | lookchem [lookchem.com]
- 3. 3-chlorobutanal | Molport-022-364-499 | Novel [molport.com]
- 4. Butanal, 3-chloro-, (R)- | C<sub>4</sub>H<sub>7</sub>ClO | CID 7568647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. Chlorobutanol - Wikipedia [en.wikipedia.org]
- 7. Chlorobutanol | C<sub>4</sub>H<sub>7</sub>Cl<sub>3</sub>O | CID 5977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. Embryotoxic effects of chlorobutanol in cultured mouse embryos - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [3-Chlorobutanal CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14413697#3-chlorobutanal-cas-number-and-iupac-name]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)